

lofepramine muscarinic acetylcholine receptor affinity

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Compound Focus: Lofepramine Hydrochloride

CAS No.: 26786-32-3

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Documented Muscarinic Receptor Affinity

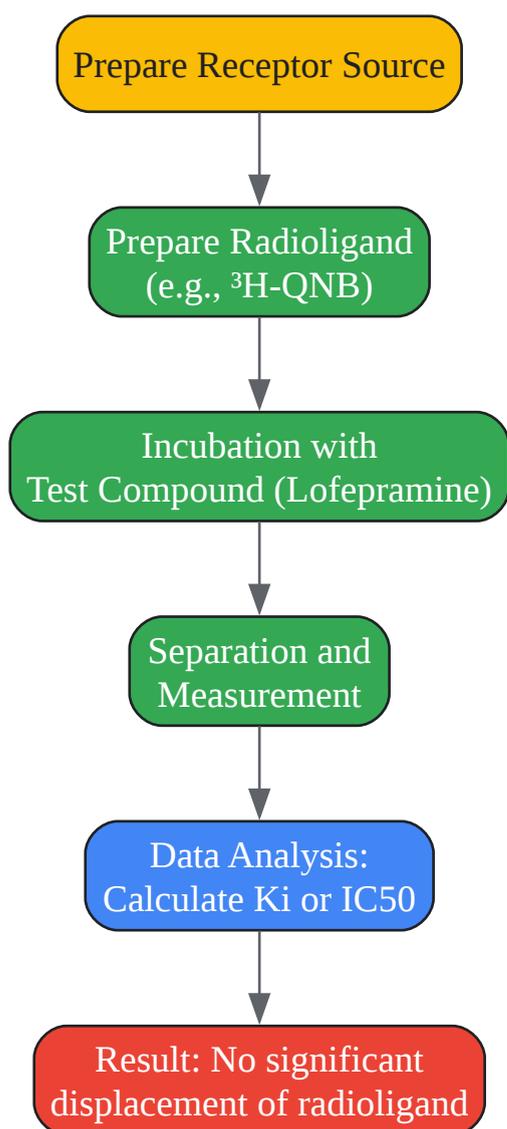
The table below summarizes the findings on lofepramine's interaction with muscarinic receptors:

| Muscarinic Receptor Subtype | Lofepramine Affinity | Evidence Level |
|-----------------------------|------------------------|---|
| M1 | No documented affinity | Based on pharmacological database screening [1] |
| M2 | No documented affinity | Based on pharmacological database screening [1] |
| M3 | No documented affinity | Based on pharmacological database screening [1] |
| M4 | No documented affinity | Based on pharmacological database screening [1] |
| M5 | No documented affinity | Based on pharmacological database screening [1] |

This finding is consistent with lofepramine's clinical profile as a tricyclic antidepressant (TCA) known for better tolerability, partly due to fewer anticholinergic side effects like dry mouth, constipation, and blurred vision [2].

Experimental Protocols for Determining Affinity

The conclusion that lofepramine lacks muscarinic affinity is typically drawn from standardized experimental protocols. The following diagram illustrates the general workflow for such receptor binding assays.



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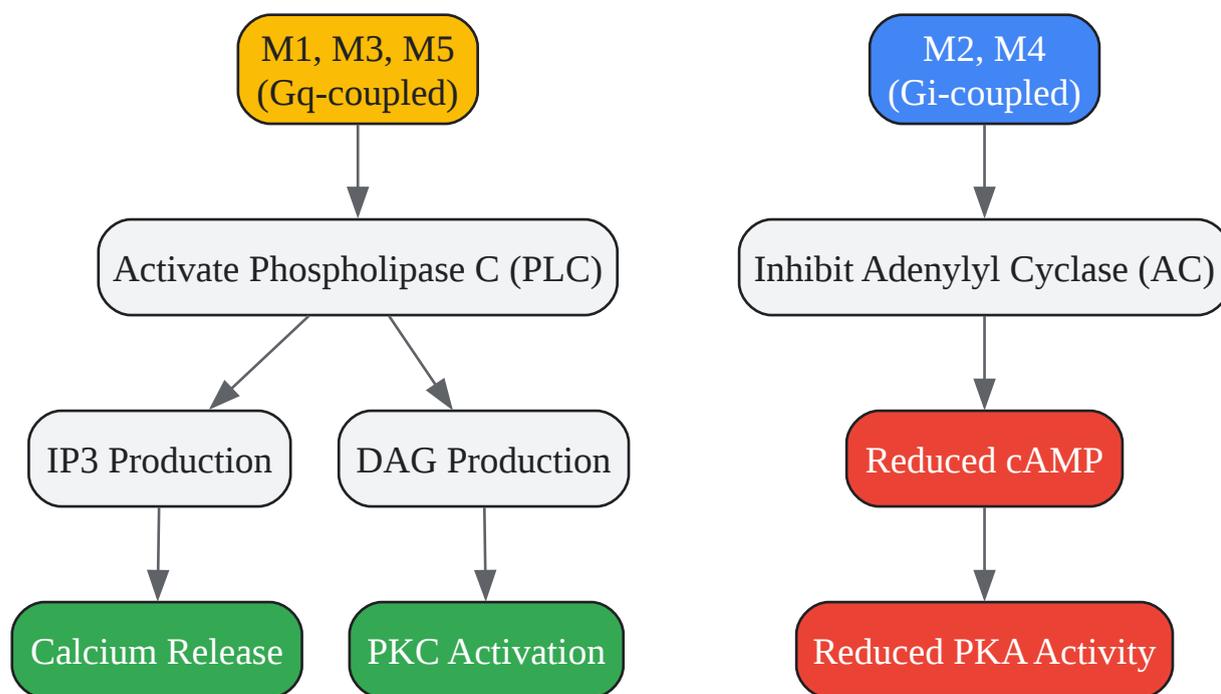
General workflow for radioligand binding assays to determine receptor affinity.

The key methodologies involve:

- **Radioligand Binding Assays** [1]: These experiments measure a drug's ability to displace a radioactively labeled marker (e.g., (³H)-N-methyl-scopolamine) from human cloned muscarinic receptors. The equilibrium dissociation constant (K_i) is calculated from the inhibition data; a lack of significant displacement leads to a conclusion of "no documented affinity."
- **Database Pharmacology** [1]: Results from various sources, including published literature and internal proprietary studies, are compiled in pharmacological databases (e.g., IUPHAR/BPS Guide to PHARMACOLOGY, PDSP Ki Database). A drug is listed as having no affinity if no K_i value or other positive binding data is found across these sources.

Scientific and Clinical Context

- **Relevance of Low Anticholinergic Activity:** A lack of muscarinic receptor affinity is a **desirable pharmacological property**, particularly for medications used in older adults who are highly vulnerable to adverse effects like confusion, memory impairment, and delirium [1] [3].
- **Muscarinic Receptor Signaling:** Understanding the signaling pathways helps illustrate the potential effects of receptor blockade. Muscarinic receptors are G-protein coupled receptors (GPCRs) with two primary signaling cascades [4] [5].



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Primary signaling pathways for muscarinic acetylcholine receptor subtypes.

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